

In-Depth Technical Guide: Safety and Handling of 3-(Triethoxysilyl)propyl methacrylate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **3-(Triethoxysilyl)propyl methacrylate** (CAS No. 21142-29-0). The information is intended to equip laboratory personnel with the knowledge necessary to handle this chemical safely and effectively.

Chemical and Physical Properties

3-(Triethoxysilyl)propyl methacrylate is a versatile organosilane coupling agent. Its bifunctional nature, containing a methacrylate group and hydrolyzable ethoxysilyl groups, allows it to act as a bridge between organic polymers and inorganic surfaces. It is a clear to straw-colored liquid with a mild odor.[1]

Table 1: Physical and Chemical Properties of 3-(TriethoxysilyI)propyl methacrylate



Property	Value	Reference
CAS Number	21142-29-0	[1]
Molecular Formula	C13H26O5Si	[1]
Molecular Weight	290.43 g/mol	[1]
Appearance	Clear to straw-colored liquid	[1]
Odor	Mild	[1]
Boiling Point	130 °C at 760 mmHg	[2]
Flash Point	128 °C	[2]
Storage Temperature	4°C, stored under nitrogen	[2]

Hazard Identification and Toxicology

3-(Triethoxysilyl)propyl methacrylate is classified as a skin and eye irritant.[3] Upon contact with water or moisture, it can evolve ethanol.[3] It may also cause delayed contact dermatitis and is considered a skin sensitizer.[1]

Table 2: Toxicological Data for 3-(TriethoxysilyI)propyl methacrylate

Test	Species	Route	Result	Reference
Skin Corrosion/Irritatio n	-	-	Causes skin irritation	
Serious Eye Damage/Irritation	-	-	Causes serious eye irritation	
Skin Sensitization	-	-	May cause an allergic skin reaction	[1]

Note: Specific quantitative toxicity data such as LD50 and LC50 values for **3- (Triethoxysilyl)propyl methacrylate** are not readily available in the public domain. The



toxicological information is primarily based on its irritant and sensitizing properties.

Handling Precautions and Personal Protective Equipment (PPE)

Proper handling procedures are crucial to minimize exposure and ensure a safe working environment.

Engineering Controls

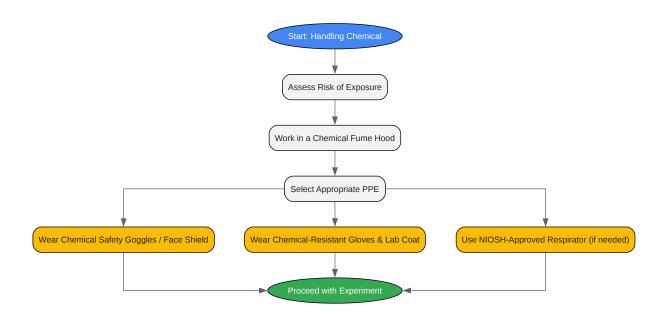
- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE. The following are general recommendations:

- Eye and Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile or neoprene) and a lab coat.
- Respiratory Protection: If working outside a fume hood or if ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.





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Personal Protective Equipment (PPE) Workflow.

Storage and Incompatibility

- Store in a cool, dry, well-ventilated area away from sources of ignition.
- Keep containers tightly closed to prevent contact with moisture, which can cause the material to hydrolyze, releasing ethanol.[3]
- Store under an inert atmosphere, such as nitrogen, is recommended.[2]
- Incompatible Materials: Avoid contact with water, strong oxidizing agents, strong acids, and strong bases.



Emergency ProceduresFirst Aid Measures

Table 3: First Aid Measures

Exposure Route	First Aid Procedure	Reference
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.	[4]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops or persists.	
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.	
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.	[4]

Fire-Fighting Measures

• Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.



- Specific Hazards: In a fire, hazardous decomposition products such as carbon monoxide, carbon dioxide, and silicon oxides may be produced.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment (see Section 3.2). Ensure adequate ventilation.
- Environmental Precautions: Prevent spills from entering drains or waterways.
- Containment and Cleanup: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, labeled container for disposal.

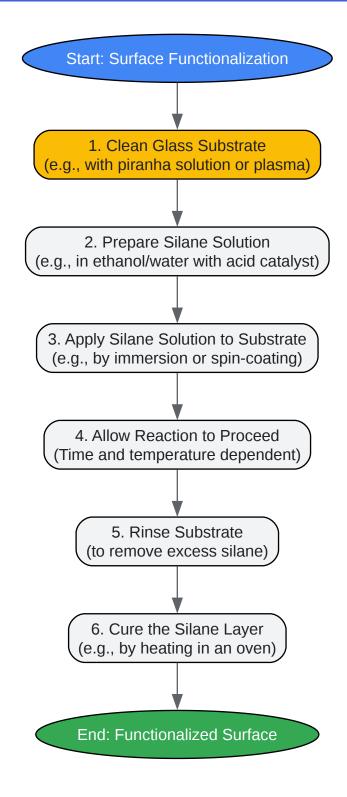
Experimental Protocols

3-(Triethoxysilyl)propyl methacrylate is commonly used for the surface modification of inorganic substrates to improve adhesion to organic polymers. Below is a general protocol for the functionalization of a glass surface.

General Protocol for Glass Surface Functionalization

This protocol outlines the basic steps for preparing a glass substrate and applying **3- (Triethoxysilyl)propyl methacrylate** to create a reactive surface for further polymerization.





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